

picoxystrobin azoxystrobin trifloxystrobin comparative activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Picoxystrobin

CAS No.: 117428-22-5

Cat. No.: S639991

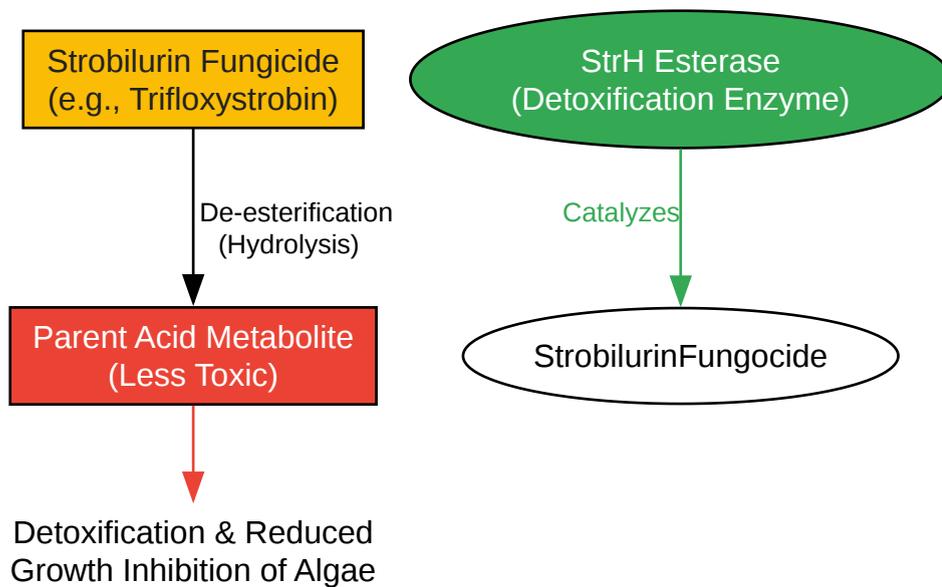
Get Quote

Comparative Degradation by Microbial Enzyme

The most direct comparative data comes from a study on a specific bacterial esterase, **StrH**, which can degrade all three fungicides. The research quantified the enzyme's catalytic efficiency, providing a clear metric for comparison. The data are summarized in the table below [1].

Fungicide	Catalytic Efficiency (kcat/Km in $\mu\text{M}^{-1}\cdot\text{s}^{-1}$)	Relative Degradation Rate
Trifloxystrobin	196.32 ± 2.30	Highest (Benchmark)
Picoxystrobin	4.64 ± 0.05	~42x slower than Trifloxystrobin
Pyraclostrobin	2.94 ± 0.02	~67x slower than Trifloxystrobin
Azoxystrobin	$(2.41 \pm 0.19) \times 10^{-2}$	~8,100x slower than Trifloxystrobin

The enzyme **StrH** initiates degradation through a **de-esterification** (hydrolytic) reaction. It cleaves the ester bond of the strobilurin molecule, producing the corresponding **parent acid** as the primary metabolite. This initial step is critical as it detoxifies the fungicide [1]. The following diagram illustrates this general degradation pathway.



[Click to download full resolution via product page](#)

Detailed Experimental Protocols

The comparative data in the table above was generated using the following standardized experimental protocols, which can be reproduced for further validation [2] [1] [3].

Microbial Degradation Assay

This protocol is used to study the degradation of fungicides by whole bacterial cells [2].

- **Microorganism:** *Hyphomicrobium* sp. strain DY-1.
- **Culture Preparation:** Cells are grown in R2A medium for about 72 hours at 30°C, collected by centrifugation, washed, and resuspended to a standardized optical density (OD₆₀₀ ≈ 1.5).
- **Degradation Reaction:** Conducted in a Minimal Salt Medium (MSM) containing a defined concentration of the fungicide (e.g., 0.15 mM) at pH 7.0 and 30°C with shaking.
- **Analysis:** Samples are taken over time, and the fungicide concentration is quantified using **High-Performance Liquid Chromatography (HPLC)**. Metabolites are identified using **HPLC-MS/MS**.

Enzyme Activity Assay

This protocol measures the kinetic parameters of the purified StrH esterase itself [1] [3].

- **Standard Reaction:** The assay is performed at 35°C for 10 minutes in a Tris-HCl buffer (pH 7.0) containing a set amount of purified StrH enzyme and a defined substrate concentration.
- **Reaction Termination:** The reaction is stopped by adding an equal volume of acetonitrile.
- **Enzyme Kinetics:** To determine Michaelis-Menten constants (K_m and k_{cat}), the reaction is run with varying concentrations of the fungicide substrate. The consumption of substrate is monitored via HPLC.
- **Unit Definition:** One unit of enzyme activity is defined as the amount of enzyme required to hydrolyze 1.0 μmol of substrate per minute.

Key Comparative Insights and Environmental Significance

- **Degradation Efficiency:** The data unequivocally shows that the StrH enzyme processes trifloxystrobin with far greater efficiency than **picoxystrobin** or azoxystrobin. This suggests that in environments where this specific bacterium is active, trifloxystrobin may be broken down much more rapidly [1].
- **Mechanism of Action and Resistance:** All strobilurins are **QoI fungicides**. They inhibit mitochondrial respiration in fungi by binding to the quinol oxidation (Qo) site of cytochrome b, blocking electron transfer and ATP synthesis. This specific site of action also makes them highly prone to fungicide resistance development in target fungi [4].
- **Environmental Impact and Bioremediation:** Strobilurin residues are frequently detected in aquatic systems and can be particularly toxic to non-target organisms like eukaryotic algae and *Daphnia magna*. The discovery and engineering of degrading microbes and enzymes like StrH represent a promising **bioremediation** strategy to clean up contaminated environments [4] [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Detoxification Esterase StrH Initiates Strobilurin Fungicide ... [pmc.ncbi.nlm.nih.gov]
2. Degradation experiment and metabolite identification. [bio-protocol.org]

3. Enzyme activity assay. [bio-protocol.org]

4. An Overview of Strobilurin Fungicide Degradation:Current ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [picoxystrobin azoxystrobin trifloxystrobin comparative activity].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b639991#picoxystrobin-azoxystrobin-trifloxystrobin-comparative-activity>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com